

I-BRD9 DMSO solubility stock solution preparation

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Compound Focus: I-BRD9

Cat. No.: S530308

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I-BRD9 Stock Solution Preparation

The table below summarizes the key data for preparing a DMSO stock solution of **I-BRD9**.

Parameter	Value / Description
Molecular Weight	497.55 g/mol [1]
Recommended Solvent	DMSO [1]
Stock Concentration	50 mg/mL [1]
Molarity of Stock	100.49 mM [1]
Preparation Note	Sonication is recommended to aid dissolution [1]

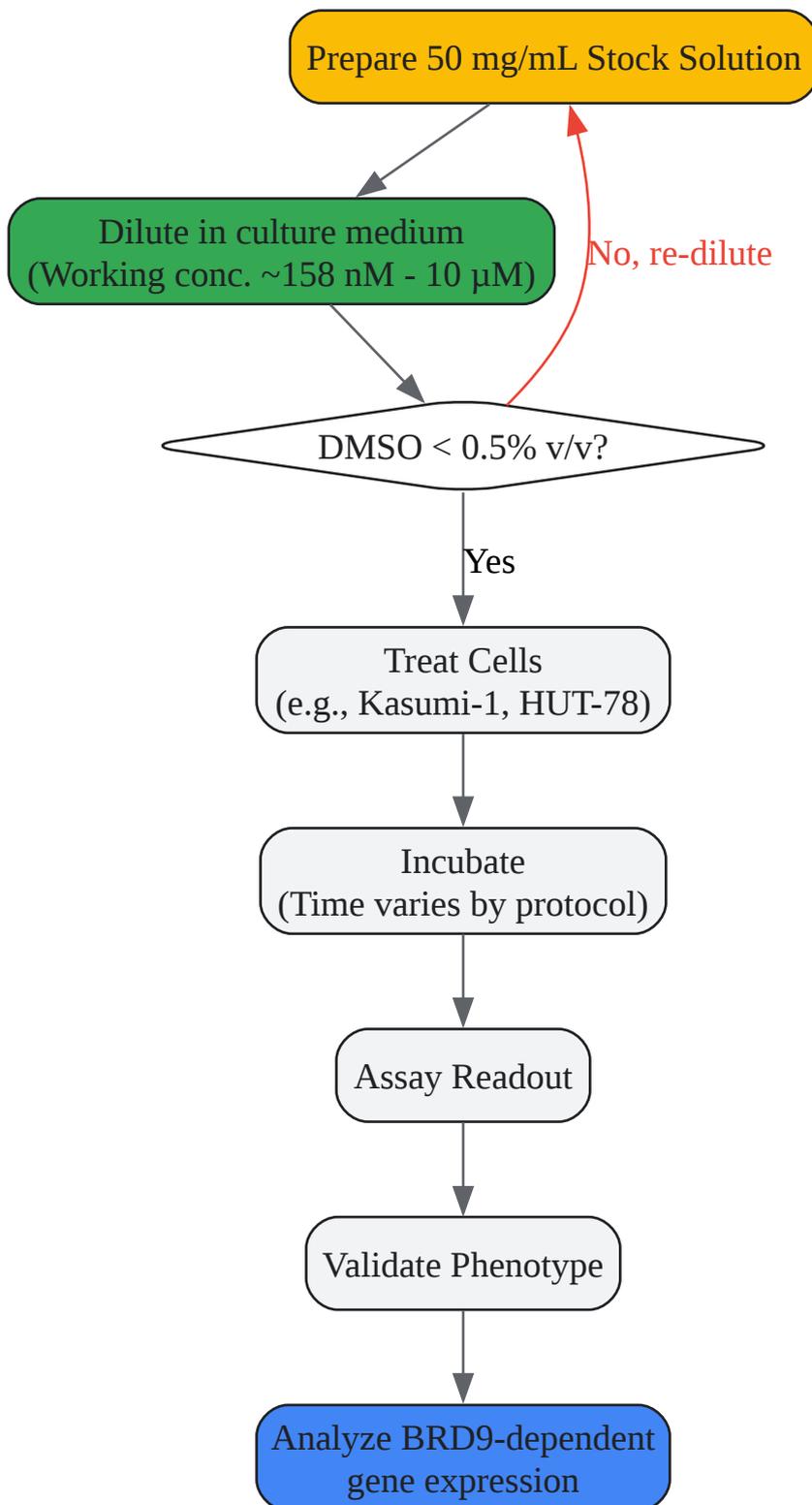
Application in Cellular Assays

For cellular experiments, **I-BRD9** demonstrates potent inhibitory activity. The table below outlines its key bioactivity and cellular potency.

Assay Type	Target	Potency (pIC ₅₀)	IC ₅₀	Selectivity Notes
Biochemical (TR-FRET)	BRD9	7.3 [2] [1]	50 nM [2]	>700-fold selective over BET family; 200-fold over BRD7 [2] [3]
Cellular (NanoBRET)	BRD9	6.8 [2]	158 nM [2]	>625-fold selective for BRD9 over BRD3 in HUT-78 cells [2]

Experimental Workflow for Cellular Inhibition

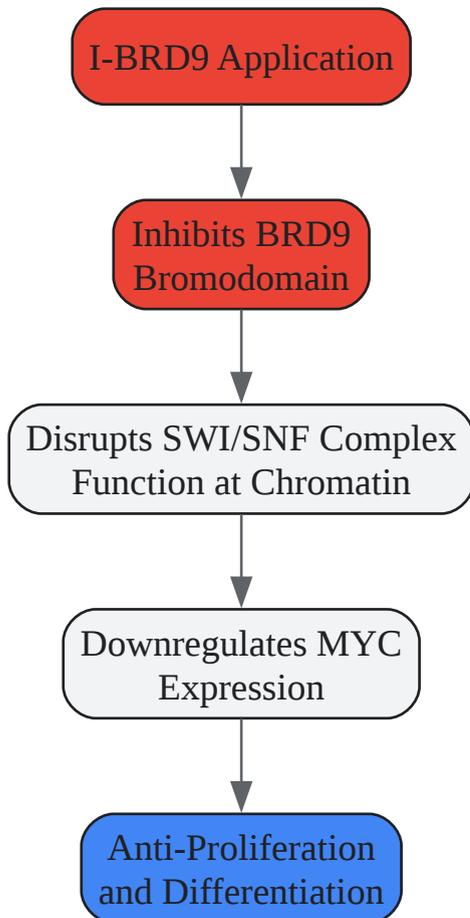
The following diagram illustrates a general workflow for using **I-BRD9** in a cellular inhibition experiment, from stock solution preparation to phenotypic validation.



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Biological Context of BRD9 Inhibition

I-BRD9 is a chemical probe that inhibits the bromodomain of BRD9, a subunit of the SWI/SNF chromatin remodeling complex. This complex is crucial for regulating gene expression. The diagram below outlines the proposed mechanism by which **I-BRD9** exerts its effects in Acute Myeloid Leukemia (AML) cells.



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Critical Experimental Notes

- **Solubility and Handling:** The provided solubility (50 mg/mL in DMSO) is a reference value. Always visually inspect your stock solution to ensure full dissolution. Sonication is recommended to achieve a homogeneous solution [1].
- **Vehicle Control:** When treating cells, the final concentration of DMSO in the culture medium should be kept low (typically below 0.5% v/v) to avoid cytotoxicity. Include a vehicle control (DMSO-only) in all experiments [1].

- **Probe Selectivity:** **I-BRD9** was designed for high selectivity over the closely related BRD7 and BET bromodomains [2] [3]. This selectivity is a key feature that allows you to confidently attribute observed phenotypes to BRD9 inhibition.
- **Target Validation:** The on-target effect of **I-BRD9** in cells has been rigorously validated using a BRD9 bromodomain-swap allele, which confers resistance to the inhibitor, providing strong genetic evidence that the anti-proliferative effects are specifically due to BRD9 inhibition [4].

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References

1. - I | Epigenetic Reader Domain | TargetMol BRD 9 [targetmol.com]
2. Probe I-BRD9 [chemicalprobes.org]
3. The Discovery of I-BRD9, a Selective Cell Active Chemical ... [pmc.ncbi.nlm.nih.gov]
4. Sensitivity and engineered resistance of myeloid leukemia ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [I-BRD9 DMSO solubility stock solution preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b530308#i-brd9-dmsolubility-stock-solution-preparation>]

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